

1H-Indole-3-thiol metal binding affinity comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1H-Indole-3-thiol

CAS No.: 480-94-4

Cat. No.: S772781

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Compound Profile: 1H-Indole-3-thiol

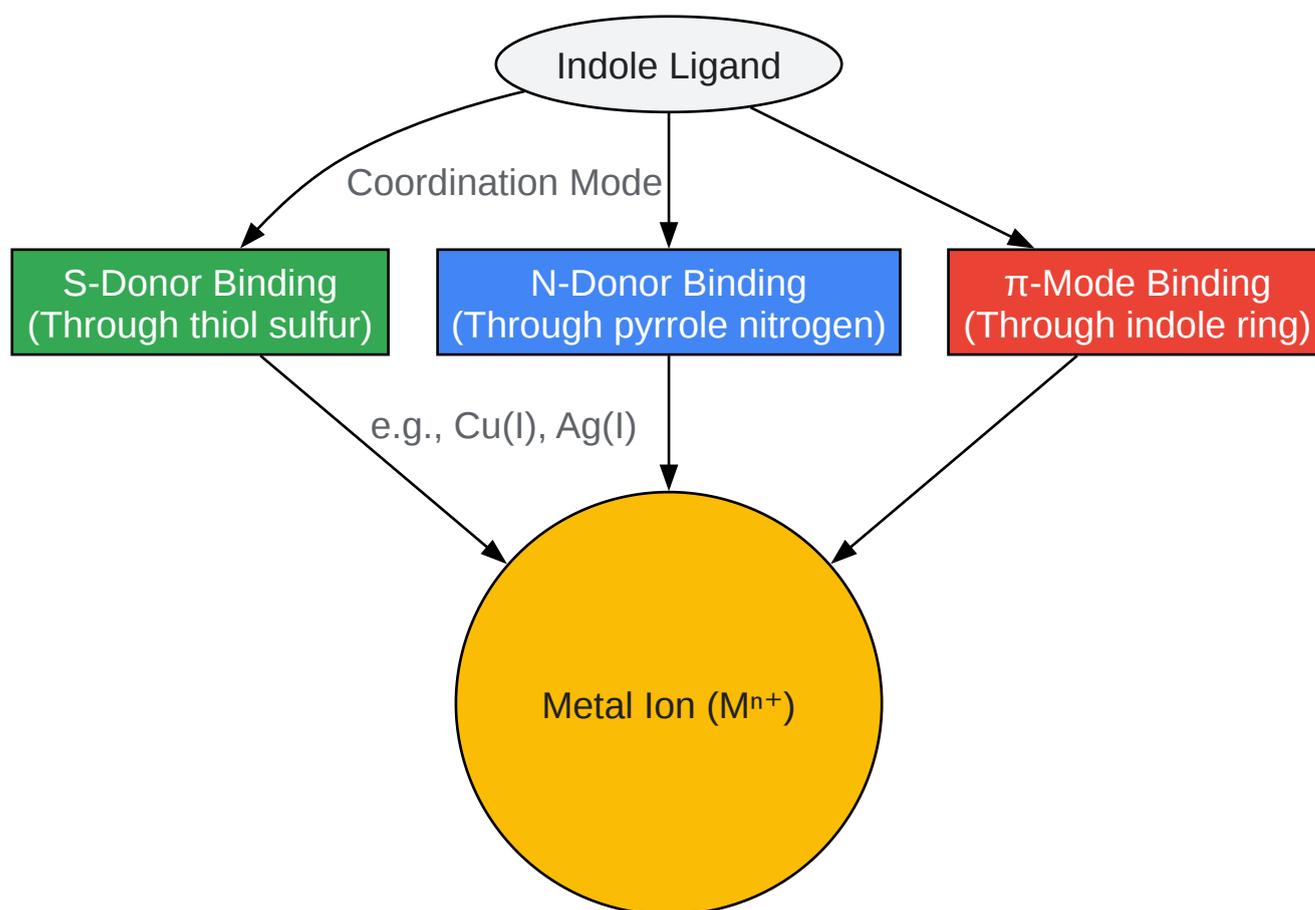
Property	Description
Chemical Name	1H-Indole-3-thiol [1]
Synonyms	3-Mercaptoindole [1]
CAS Number	480-94-4 [1]
Molecular Formula	C ₈ H ₇ NS [1]
Molecular Weight	149.22 g/mol [1]
Chemical Structure	 Structure of 1H-Indole-3-thiol [1]
Key Feature	Contains sulfur and nitrogen atoms, which are potential donor sites for metal coordination [2].

Metal Binding and Coordination Chemistry

The indole scaffold, particularly when modified with specific donor groups like thiols, can act as a ligand to form complexes with transition metals [2].

- **Role as a Precursor:** **1H-Indole-3-thiol** is more frequently documented as a building block to synthesize more complex ligands, such as **indole-3-thiosemicarbazones** [2]. These derived ligands are then used to create metal complexes with elements like **Copper (Cu(I))** and **Silver (Ag(I))**, which have been studied for their anti-tubercular activity [2].
- **Coordination Modes:** Indole derivatives can bind to metal centers in several ways. The binding can occur through the **sulfur atom (S-donor)** of the thiol group, the **nitrogen atom (N-donor)** of the pyrrole ring, or via **π -interactions** with the indole ring system [2].

Below is a general diagram illustrating these potential coordination modes.



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Experimental Insights from Related Compounds

The following table summarizes a key study on metal complexes derived from an indole-thiol precursor, which illustrates a common experimental approach in this field.

| **Aspect** | **Description** | | :--- | :--- | | **Ligand Used** | Indole-3-thiosemicarbazone (synthesized from indole-3-thiol precursors) [2]. | | **Metals Complexed** | Copper(I) (Cu(I)) and Silver(I) (Ag(I)) [2]. | | **Experimental Methodology** |

- **Synthesis:** Condensation of metal halides (e.g., CuI, AgCl) with the thiosemicarbazone ligand in the presence of triphenylphosphine (Ph₃P).
- **Structural Characterization:** Techniques included **Single-crystal X-ray diffraction (XRD)** to determine the 3D structure, bonding, and geometry around the metal center.
- **Geometry:** Complexes showed **tetrahedral** (monomeric) or **halogen-bridged dinuclear** structures.
- **Binding Site:** Coordination to the metal ion occurred primarily through the **thione sulfur atom** of the thiosemicarbazone ligand [2].

| | **Biological Assay** | The resulting complexes were screened for **anti-*M. tuberculosis* activity** (against H37RV strain) [2]. |

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References

1. - 1 - H - Indole | lookchem 3 thiol [lookchem.com]
2. -Based Indole Complexes and Their Medicinal... | Preprints.org Metal [preprints.org]

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